

# An In-depth Technical Guide to 4-Benzoylbenzonitrile (CAS: 1503-49-7)

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## Compound of Interest

Compound Name: **4-Benzoylbenzonitrile**

Cat. No.: **B072303**

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## Introduction

**4-Benzoylbenzonitrile**, also known as 4-cyanobenzophenone, is an aromatic ketone and nitrile compound with the chemical formula  $C_{14}H_9NO$ . It serves as a valuable building block in organic synthesis, particularly in the preparation of more complex molecules for pharmaceutical and materials science applications. Its bifunctional nature, possessing both a ketone and a nitrile group, allows for a diverse range of chemical transformations, making it a versatile intermediate in the synthesis of bioactive compounds and functional materials. This guide provides a comprehensive overview of its properties, synthesis, and applications, with a focus on its relevance to drug discovery and development.

## Physicochemical and Safety Data

A summary of the key physicochemical properties of **4-Benzoylbenzonitrile** is presented in Table 1. This data is essential for its proper handling, storage, and use in experimental settings.

Table 1: Physicochemical Properties of **4-Benzoylbenzonitrile**

Property	Value	Reference(s)
CAS Number	1503-49-7	<a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>9</sub> NO	<a href="#">[1]</a>
Molecular Weight	207.23 g/mol	<a href="#">[1]</a>
IUPAC Name	4-benzoylbenzonitrile	<a href="#">[1]</a>
Synonyms	4-Cyanobenzophenone, p- Benzoylbenzonitrile	<a href="#">[1]</a>
Appearance	White to off-white solid/crystalline powder	<a href="#">[2]</a>
Melting Point	110-114 °C	
Boiling Point	Not available	
Solubility	Soluble in many organic solvents.	
InChI Key	YSZWJJANSNFQMM- UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	O=C(c1ccccc1)c2ccc(cc2)C#N	<a href="#">[3]</a>

#### Safety Information:

**4-Benzoylbenzonitrile** is classified as harmful if swallowed, in contact with skin, or if inhaled. It can also cause skin and serious eye irritation.[\[1\]](#) Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS).

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled

## Synthesis of 4-Benzoylbenzonitrile

The primary method for the synthesis of **4-Benzoylbenzonitrile** is through the Friedel-Crafts acylation of benzonitrile with benzoyl chloride, using a Lewis acid catalyst such as aluminum chloride ( $\text{AlCl}_3$ ).

## Experimental Protocol: Friedel-Crafts Acylation

Materials:

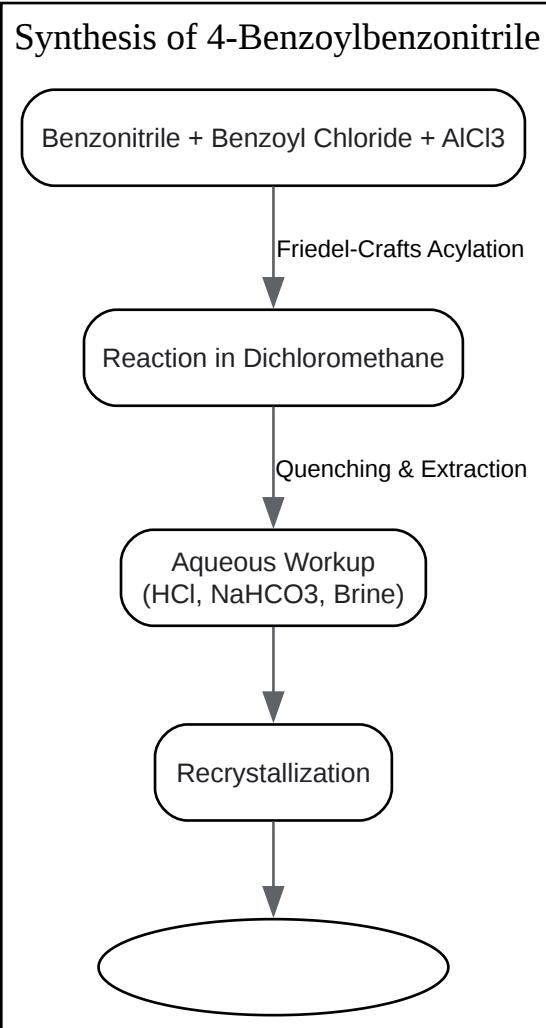
- Benzonitrile
- Benzoyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ , anhydrous)
- Hydrochloric acid (HCl), dilute aqueous solution
- Sodium bicarbonate ( $\text{NaHCO}_3$ ), saturated aqueous solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

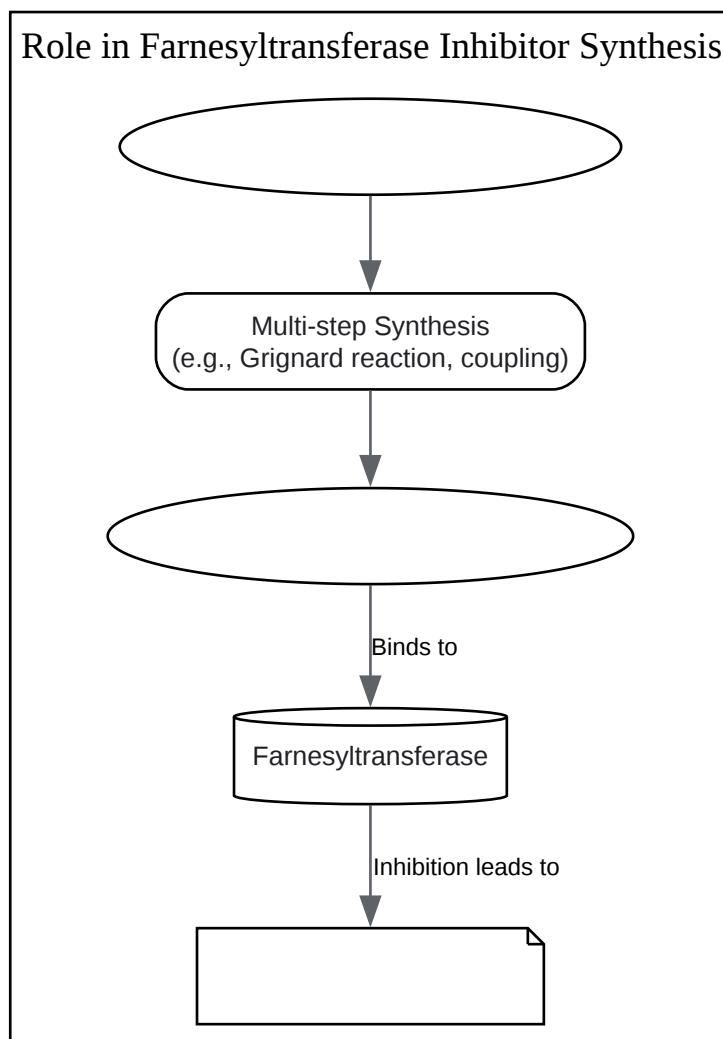
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

**Procedure:**

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend anhydrous aluminum chloride in anhydrous dichloromethane.
- Cool the suspension in an ice bath.
- To the cooled suspension, add benzoyl chloride dropwise with stirring.
- After the addition of benzoyl chloride, add benzonitrile dropwise, maintaining the temperature below 10 °C.
- Once the additions are complete, allow the reaction mixture to warm to room temperature and then heat to reflux. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and carefully quench by pouring it over crushed ice.
- Add dilute hydrochloric acid to dissolve any remaining aluminum salts.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.

- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **4-Benzoylbenzonitrile**.





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## References

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- 2. nbino.com [nbino.com]
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